

Physical properties of 1-Propynylmagnesium bromide (melting point, boiling point, density)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1-Propynylmagnesium bromide

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An In-depth Technical Guide to the Physical Properties of 1-Propynylmagnesium Bromide

This guide provides a comprehensive overview of the known physical properties of **1- propynylmagnesium bromide**, a crucial Grignard reagent in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development who utilize such organometallic compounds.

Physical Properties Data

The quantitative physical data for **1-propynylmagnesium bromide** are summarized in the table below. It is important to note that this compound is typically supplied and used as a solution, most commonly in tetrahydrofuran (THF), and thus some properties reflect the solution rather than the pure substance.



Physical Property	Value	Notes
Melting Point	53.5 °C	Solvent: Methanol[1][2]
166-170 °C	Inconsistent data from one source[1]	
Boiling Point	65-67 °C	For a 0.5 M solution in THF[1] [2][3][4]
Density	0.941 g/mL at 25 °C	For a 0.5 M solution in THF[1] [2][3]

Experimental Protocols for Physical Property Determination

The determination of physical properties for highly reactive organometallic compounds like **1-propynylmagnesium bromide** requires stringent anhydrous and anaerobic conditions to prevent decomposition and ensure accurate measurements.

- 1. Melting Point Determination (Capillary Method)
- Objective: To determine the temperature at which the solid 1-propynylmagnesium bromide transitions to a liquid.
- Methodology:
 - All operations must be conducted within an inert atmosphere glovebox.
 - A small, crystalline sample of **1-propynylmagnesium bromide** is finely ground.
 - The powdered sample is packed into a capillary tube, which is then flame-sealed under the inert atmosphere.
 - The sealed capillary tube is placed in a calibrated melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.



- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting point.
- 2. Boiling Point Determination (Distillation Method for Solution)
- Objective: To determine the boiling point of the 1-propynylmagnesium bromide solution in THF. The pure compound likely decomposes before boiling.
- Methodology:
 - A distillation apparatus is assembled and thoroughly dried by flame-drying under a vacuum or oven-drying.
 - The system is then purged with an inert gas (e.g., nitrogen or argon).
 - A known volume of the 1-propynylmagnesium bromide solution is introduced into the distillation flask under a positive pressure of the inert gas.
 - The solution is heated gently using an oil bath.
 - The temperature at which the vapor and liquid phases are in equilibrium, as indicated by a stable temperature on a thermometer placed at the vapor outlet, is recorded as the boiling point. This is typically performed at atmospheric pressure, but for more sensitive compounds, vacuum distillation may be employed.
- 3. Density Determination (Pycnometer Method)
- Objective: To measure the density of the **1-propynylmagnesium bromide** solution.
- · Methodology:
 - All measurements and handling are performed in an inert atmosphere glovebox.
 - A pycnometer (a flask with a specific, known volume) is weighed empty.
 - The pycnometer is filled with the 1-propynylmagnesium bromide solution, ensuring no gas bubbles are trapped.



- The filled pycnometer is weighed.
- The density is calculated by dividing the mass of the solution (filled weight minus empty weight) by the known volume of the pycnometer. The temperature of the solution must be recorded as density is temperature-dependent.

Workflow Visualization

The following diagram illustrates the general experimental workflow for the synthesis of a Grignard reagent such as **1-propynylmagnesium bromide**.



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Caption: General workflow for the synthesis of **1-propynylmagnesium bromide**.

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- To cite this document: BenchChem. [Physical properties of 1-Propynylmagnesium bromide (melting point, boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at:



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